

A Technical Overview of tert-Leucinol: Molecular Properties

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Compound of Interest

Compound Name: 2-Amino-3,3-dimethylbutan-1-ol

Cat. No.: B1275762

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This guide provides essential physicochemical data for tert-Leucinol, a chiral amino alcohol widely utilized as a building block in asymmetric synthesis. Its structural properties make it a valuable component for the development of chiral catalysts, ligands, and pharmaceutical intermediates.

Physicochemical Data

The fundamental molecular properties of tert-Leucinol are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and reaction optimization.

Identifier	Value	Reference
Molecular Formula	C ₆ H ₁₅ NO	[1] [2] [3]
Linear Formula	(CH ₃) ₃ CCH(NH ₂)CH ₂ OH	
Molecular Weight	117.19 g/mol	[1] [3]
CAS Number	112245-13-3	[1] [2] [3]

Structural and Molecular Relationships

The relationship between the common name, chemical formula, and molecular weight is a foundational concept in chemistry. The following diagram illustrates this logical connection for tert-Leucinol.

{tert-Leucinol | (S)-2-Amino-3,3-dimethyl-1-butanol}

has

{Molecular Formula | C₆H₁₅NO}

corresponds to

{Molecular Weight | 117.19 g/mol}

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Core molecular properties of tert-Leucinol.

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